

2-Bromoindene CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromoindene

Cat. No.: B079406

[Get Quote](#)

An In-depth Technical Guide to 2-Bromoindene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromoindene** (CAS No. 10485-09-3), a key intermediate in organic synthesis with applications in pharmaceutical research and development. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and purification, and discusses its potential role in drug discovery.

Core Chemical Data

2-Bromoindene is a halogenated derivative of indene. Its chemical structure and fundamental properties are summarized below.

Property	Value	Reference
CAS Number	10485-09-3	[1][2][3][4][5]
Molecular Formula	C ₉ H ₇ Br	[2]
Molecular Weight	195.06 g/mol	[1][3][4][5][6]
IUPAC Name	2-bromo-1H-indene	[5]
Synonyms	2-Bromo-1H-indene, Indene, 2-bromo-	[2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromoindene** is presented in the table below, offering a snapshot of its behavior under various conditions.

Property	Value	Reference
Appearance	White to yellow to orange powder or crystal; Yellow to pale brown low melting solid	[4][7]
Melting Point	35-37 °C	[2][8]
Boiling Point	127 °C at 23 mmHg; 256.9 °C at 760 mmHg	[3][8]
Density	1.570 ± 0.06 g/cm ³ (Predicted)	[8]
Solubility	Insoluble in water; Soluble in Methanol	[3][8]
Refractive Index	1.659	[2]
Storage Temperature	2°C - 8°C, under inert atmosphere	[1][8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Bromoindene**.

Spectrum Type	Key Data Points	Reference
Mass Spectrometry (MS)	m/z Top Peak: 115, m/z 2nd Highest: 194, m/z 3rd Highest: 196	[9]
Infrared (IR) Spectroscopy	Analysis by IR spectroscopy is possible.	[1]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Analysis by NMR spectroscopy is possible.	[1]

Applications in Drug Development

2-Bromoindene serves as a valuable intermediate in the synthesis of more complex molecules for pharmaceutical applications.[2][7] It is classified as a bulk drug and active pharmaceutical ingredient (API) intermediate.[3] One of its potential applications is as a key intermediate in the structural modification of Fluvastatin Sodium, which could be aimed at enhancing its pharmacokinetic properties or targeting capabilities.[3]

Experimental Protocols

Synthesis of 2-Bromoindene from 2-Bromo-1-indanol

This protocol details the synthesis of **2-Bromoindene** via the dehydration of 2-bromo-1-indanol.[6]

Materials:

- 2-Bromo-1-phenylethanol (or 2-bromo-1-indanol)
- H-β zeolite
- Chlorobenzene
- Diethyl ether

- Hexane
- Silica gel (200-400 mesh)
- 25 mL round-bottomed flask
- Oil bath
- Wattman filter paper
- Rotary evaporator
- Column chromatography apparatus
- Thin Layer Chromatography (TLC) supplies

Procedure:

- To a 25 mL round-bottomed flask, add 250 mg (1.2 mmol) of 2-bromo-1-phenylethanol, 50 mg (20 wt%) of H- β zeolite, and 1.0 mL of chlorobenzene.[\[6\]](#)
- Heat the reaction flask in an oil bath at 120 °C for 6 hours.[\[6\]](#)
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).[\[6\]](#)
- Upon completion, cool the flask to room temperature.[\[6\]](#)
- Filter the reaction mixture through Wattman filter paper and wash the filter cake with 10 mL of diethyl ether.[\[6\]](#)
- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent.[\[6\]](#)

Purification of 2-Bromoindene

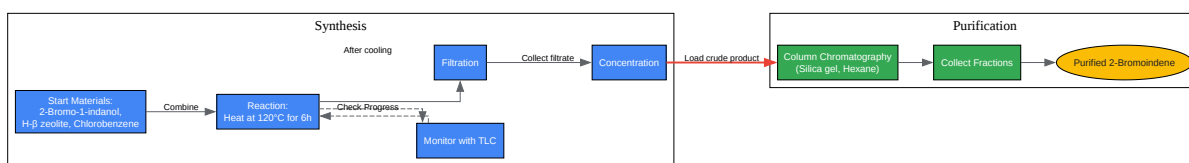
The crude product from the synthesis is purified by column chromatography.[\[6\]](#)

Procedure:

- Prepare a silica gel column (200-400 mesh) using hexane as the eluent.
- Load the crude product onto the column.
- Elute the column with hexane.[6]
- Collect the fractions containing the purified **2-bromoindene**.
- The expected yield of the purified product is approximately 72% (0.16 g).[6]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2-Bromoindene**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **2-Bromoindene**.

Safety Information

2-Bromoindene is an irritant and should be handled with appropriate safety precautions.

Hazard Information	Details	Reference
Pictogram	Xi (Irritant)	[2]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[5]
Precautionary Statements	P261, P271, P280, P302+P352, P304+P340, P305+P351+P338, P313, P332+P337, P340, P351, P352	[5]

Users should consult the Safety Data Sheet (SDS) for complete safety and handling information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromoindene | 10485-09-3 | FB02221 | Biosynth [biosynth.com]
- 2. 2-Bromoindene | lookchem [lookchem.com]
- 3. 2-bromoindene | 10485-09-3 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 4. 2-bromoindene Manufacturer, 2-bromoindene Exporter & Supplier from Pune India [fluorochem.co.in]
- 5. 2-Bromoindene | 10485-09-3 [sigmaaldrich.com]
- 6. 2-Bromoindene synthesis - chemicalbook [chemicalbook.com]
- 7. 2-Bromoindene | 10485-09-3 [chemicalbook.com]

- 8. 10485-09-3 CAS MSDS (2-Bromoindene) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. 1H-Indene, 2-bromo- | C₉H₇Br | CID 575586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Bromoindene CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079406#2-bromoindene-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com